

4-Methylsulfonylacetophenone chemical properties and structure

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Compound of Interest

Compound Name: 4-Methylsulfonylacetophenone

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An In-depth Technical Guide to 4-Methylsulfonylacetophenone

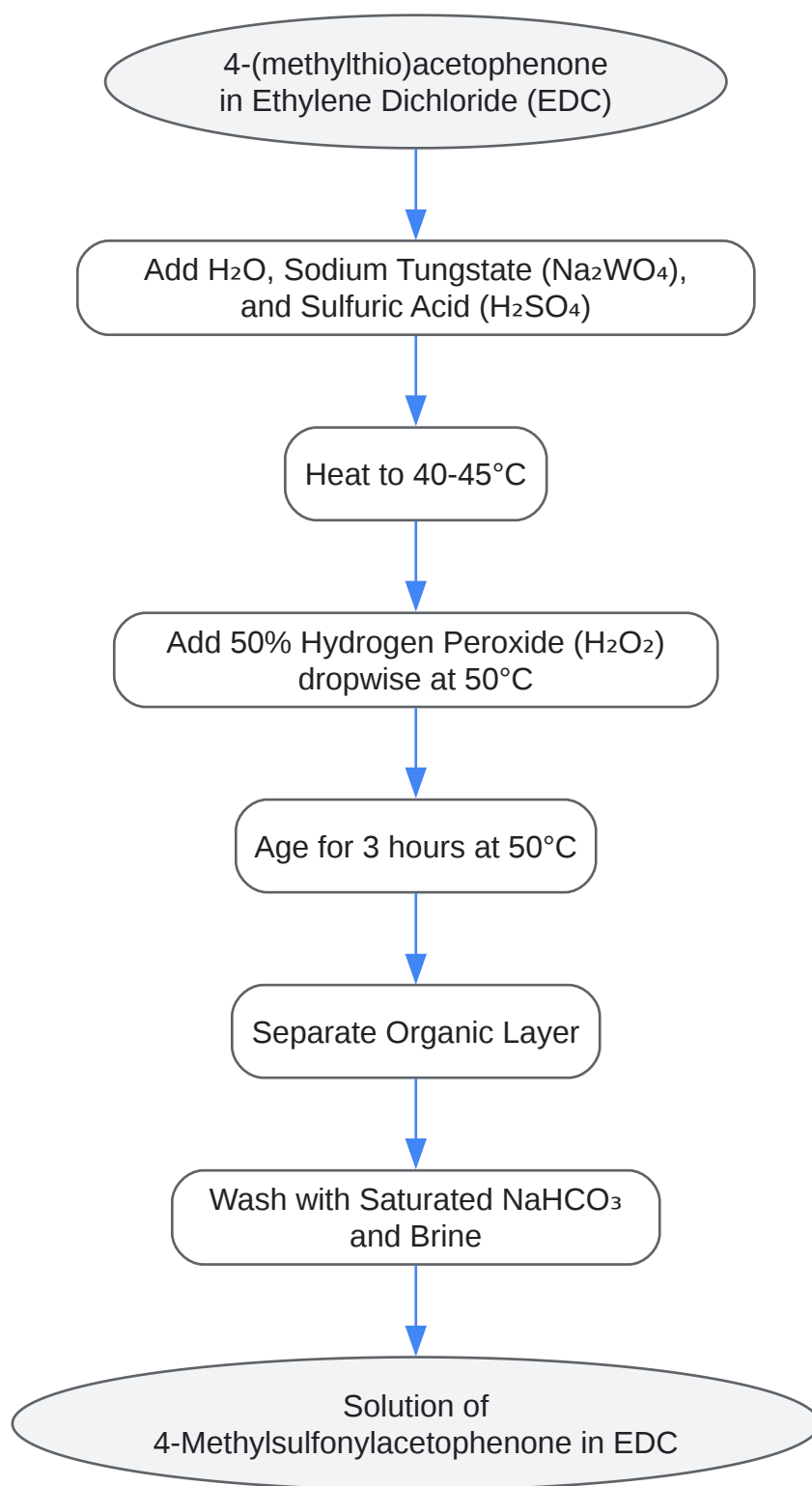
For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methylsulfonylacetophenone, also known as 1-(4-methylsulfonylphenyl)ethanone, is a key intermediate in the synthesis of various organic compounds, including active pharmaceutical ingredients. Its chemical structure, featuring a sulfonyl group and a ketone, makes it a versatile building block in medicinal chemistry. This technical guide provides a comprehensive overview of the chemical and physical properties, structure, spectroscopic data, and a detailed experimental protocol for the synthesis of **4-Methylsulfonylacetophenone**.

Chemical Structure and Identifiers

4-Methylsulfonylacetophenone is an aromatic ketone characterized by a methylsulfonyl group at the para position of the acetophenone ring.



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